

# Operational Guide: Disposal of 6-Bromo-4-(2-methoxyethoxy)-1H-indazole

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## Compound of Interest

Compound Name: 6-Bromo-4-(2-methoxyethoxy)-1H-indazole

Cat. No.: B13970111

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## Executive Summary & Chemical Profile

Immediate Action Required: Treat as Hazardous Halogenated Organic Waste.<sup>[1]</sup> Do not dispose of down drains or in municipal trash.<sup>[1][2]</sup>

**6-Bromo-4-(2-methoxyethoxy)-1H-indazole** is a functionalized heteroaromatic building block used in medicinal chemistry.<sup>[3][1]</sup> While specific CAS data for this exact derivative is often proprietary or vendor-specific (analogous to CAS 885518-49-0), its disposal protocols are dictated by its halogenated indazole core and glycol ether side chain.<sup>[3][4][1]</sup>

Chemical Profile:

| Property | Detail | Operational Implication |
|----------|--------|-------------------------|
|----------|--------|-------------------------|

| Molecular Formula | C

H

BrN

O

| Contains Nitrogen and Bromine.[3][1][5][6][7][8][9] | | Molecular Weight | ~271.11 g/mol | Heavy atom count affects incineration protocols.[1] | | Physical State | Solid (Powder/Crystal) | Dust control is critical during transfer.[3][1] | | Solubility | DMSO, Methanol, DCM | Dictates liquid waste stream selection.[3][4] | | Hazards (Inferred) | GHS07 (Warning) | Acute Tox. 4 (Oral), Skin/Eye Irritant.[3][4][1][6][7] |

## Hazard Identification & Risk Assessment

Expert Insight: As a Senior Application Scientist, I prioritize the "Precautionary Principle." In the absence of a compound-specific LD50, we model the risk profile based on the 6-bromoindazole core.[3][4][1]

- Halogenated Waste Status: The bromine atom explicitly categorizes this as halogenated waste.[1] Mixing this with non-halogenated solvents (e.g., Acetone, Ethanol) in a waste drum can significantly increase disposal costs for your facility, as halogenated streams require higher temperature incineration (1100°C+) to prevent dioxin formation.[3][4]
- Nitrogen Content: Indazoles release nitrogen oxides (NOx) upon combustion.[3][1] Ensure the waste manifest notes "Nitrogenous Heterocycles."
- Ether Side Chain: The 2-methoxyethoxy group is stable but adds organic bulk.[3][1] It does not classify the solid as a peroxide former, but if dissolved in ethers (THF/Diethyl ether), standard peroxide protocols apply.[3][4]

## Pre-Disposal Handling & PPE

Objective: Prevent exposure and cross-contamination of waste streams.[1]

- Engineering Controls: All transfers must occur inside a certified chemical fume hood.
- PPE Requirements:
  - Hand: Nitrile gloves (minimum 0.11 mm thickness).[3][1] Double glove if dissolving in DCM.[3][1]
  - Eye: Chemical splash goggles (ANSI Z87.1).[3][1]

- Body: Standard lab coat and closed-toe shoes.
- Respiratory: If handling >500mg outside a hood, use N95 or P100 particulate respirator.[3][4]

## Disposal Workflows

### Scenario A: Disposal of Pure Solid

Use this for expired shelf stock or excess dry powder.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.[3][1]
- Labeling: Affix a hazardous waste tag immediately.[1]
  - Constituents: "**6-Bromo-4-(2-methoxyethoxy)-1H-indazole**" (Do not use abbreviations). [3][1]
  - Hazard Checkbox: Toxic, Irritant.[3][4][6][7]
- Segregation: Place in the "Solid Hazardous Waste" bin. Do not mix with silica gel waste unless your facility permits commingled solid waste.[1]

### Scenario B: Disposal of Solutions (Reaction Mixtures)

Use this for mother liquors or reaction byproducts.

- If dissolved in Halogenated Solvents (DCM, Chloroform):
  - Pour into the "Halogenated Organic Solvents" carboy.
  - Why: The solute matches the solvent's hazard class.
- If dissolved in Non-Halogenated Solvents (DMSO, Methanol, Ethyl Acetate):
  - Critical Decision: Even though the solvent is non-halogenated, the presence of the brominated solute often mandates the "Halogenated" stream in many jurisdictions to ensure proper destruction of the bromine bond.[4]

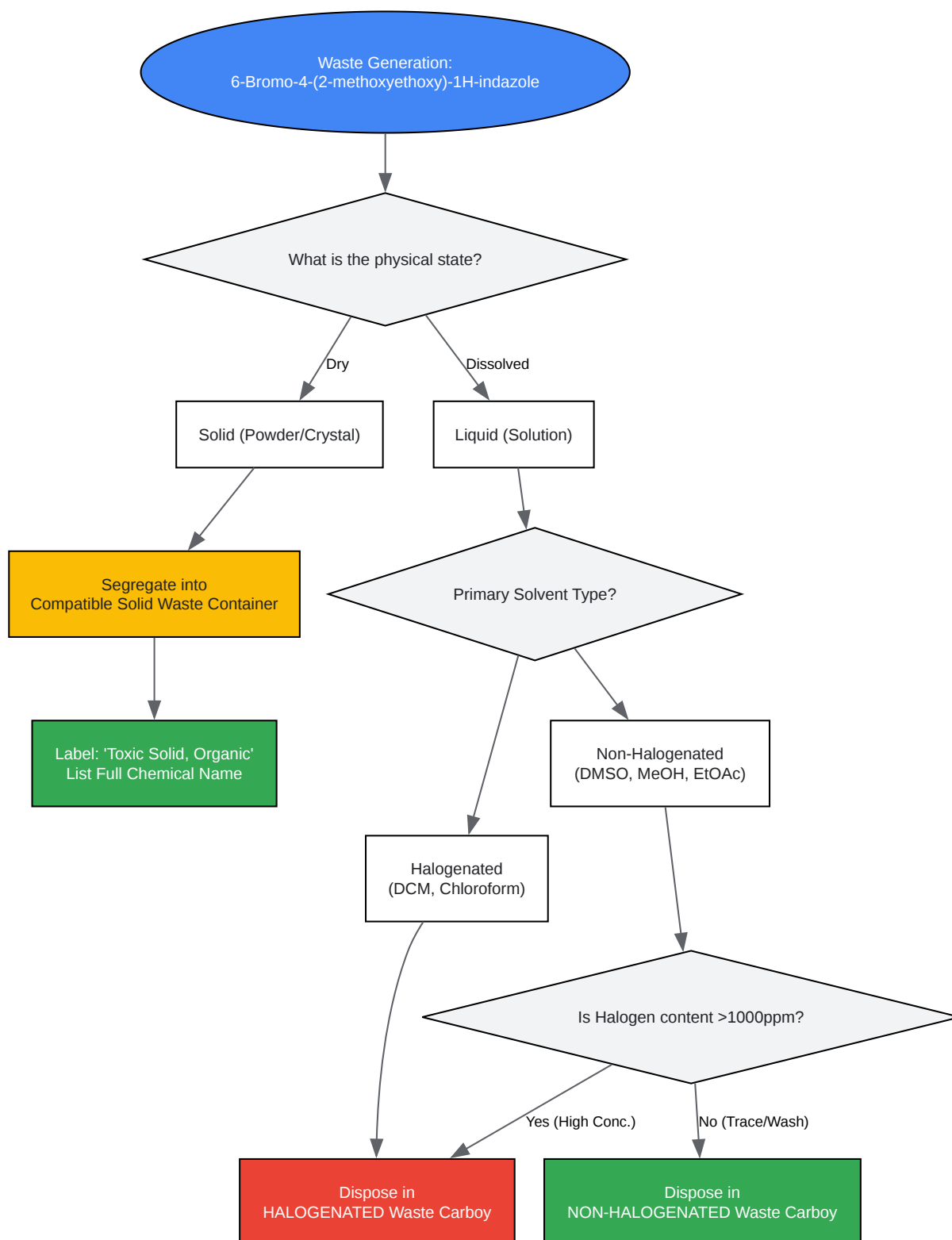
- Protocol: Pour into "Halogenated Organic Solvents" carboy to be safe, OR check facility guidelines for "Trace Halogen" limits (usually <1000 ppm).[3][4]

## Scenario C: Contaminated Debris

- Sharps/Needles: Dispose of in rigid Red Sharps Container.
- Gloves/Paper Towels: If visibly contaminated, place in a clear hazardous waste bag (or yellow bag depending on region) and seal.[3][4] Do not place in regular trash.

## Decision Logic & Workflow Visualization

The following diagram outlines the decision-making process for disposing of **6-Bromo-4-(2-methoxyethoxy)-1H-indazole** to ensure compliance and safety.



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Caption: Decision tree for segregating solid and liquid waste streams to minimize disposal costs while maintaining compliance.

## Spill Contingency Protocols

Minor Spill (< 5 grams):

- Isolate: Alert nearby personnel.
- PPE: Don fresh nitrile gloves and safety glasses.[1]
- Containment:
  - Solid: Do not dry sweep (creates dust).[3][1] Cover with a wet paper towel (dampened with water or ethanol) to suppress dust, then wipe up.[4]
  - Solution: Cover with absorbent pads or vermiculite.[1]
- Disposal: Place all cleanup materials into a sealed plastic bag. Label as "Hazardous Waste - Debris" and place in the solid waste bin.
- Decontamination: Wipe the surface with a mild detergent and water.[1]

Major Spill (> 5 grams or outside hood):

- Evacuate: Leave the immediate area.
- Ventilate: Ensure hood sashes are lowered; increase room ventilation if possible.
- Contact: Call EHS (Environmental Health & Safety) for professional cleanup if you lack a spill kit or respiratory protection.[3][1]

## Regulatory Compliance (RCRA & EPA)

- Waste Code: This compound is not explicitly listed on the EPA P-list or U-list.[3][1] However, it is a Characteristic Waste if it exhibits toxicity.[3][4]
- Generator Status: In the US, it generally falls under the "Hazardous Waste" umbrella.[4]

- F-List: If mixed with spent halogenated solvents (e.g., Methylene Chloride), the entire mixture adopts the F001/F002 waste code [1].[3][4][10]

## References

- US Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Waste Identification.[3][1] Available at: [\[Link\]](#)[3][1]
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